

# PSA1 141-150 Acetate: A Potential Therapeutic Agent in Prostate Cancer Immunotherapy

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *PSA1 141-150 acetate*

Cat. No.: *B15496035*

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## Introduction

Prostate cancer remains a significant global health challenge, and immunotherapy has emerged as a promising therapeutic modality. A key strategy in cancer immunotherapy is the use of peptide-based vaccines that can elicit a robust and specific anti-tumor immune response. This whitepaper provides a comprehensive technical overview of **PSA1 141-150 acetate**, a synthetic peptide corresponding to amino acids 141-150 of human prostate-specific antigen (PSA), as a potential therapeutic agent for prostate cancer. PSA is an ideal target for immunotherapy as it is predominantly expressed in prostate tissue and is often overexpressed in prostate cancer. The 141-150 amino acid sequence, FLTPKKLQCV, has been identified as an immunogenic epitope capable of stimulating cytotoxic T-lymphocyte (CTL) responses against PSA-expressing tumor cells.<sup>[1][2]</sup> This document will delve into the biochemical properties, mechanism of action, preclinical and clinical evidence, and experimental protocols relevant to the investigation of **PSA1 141-150 acetate**.

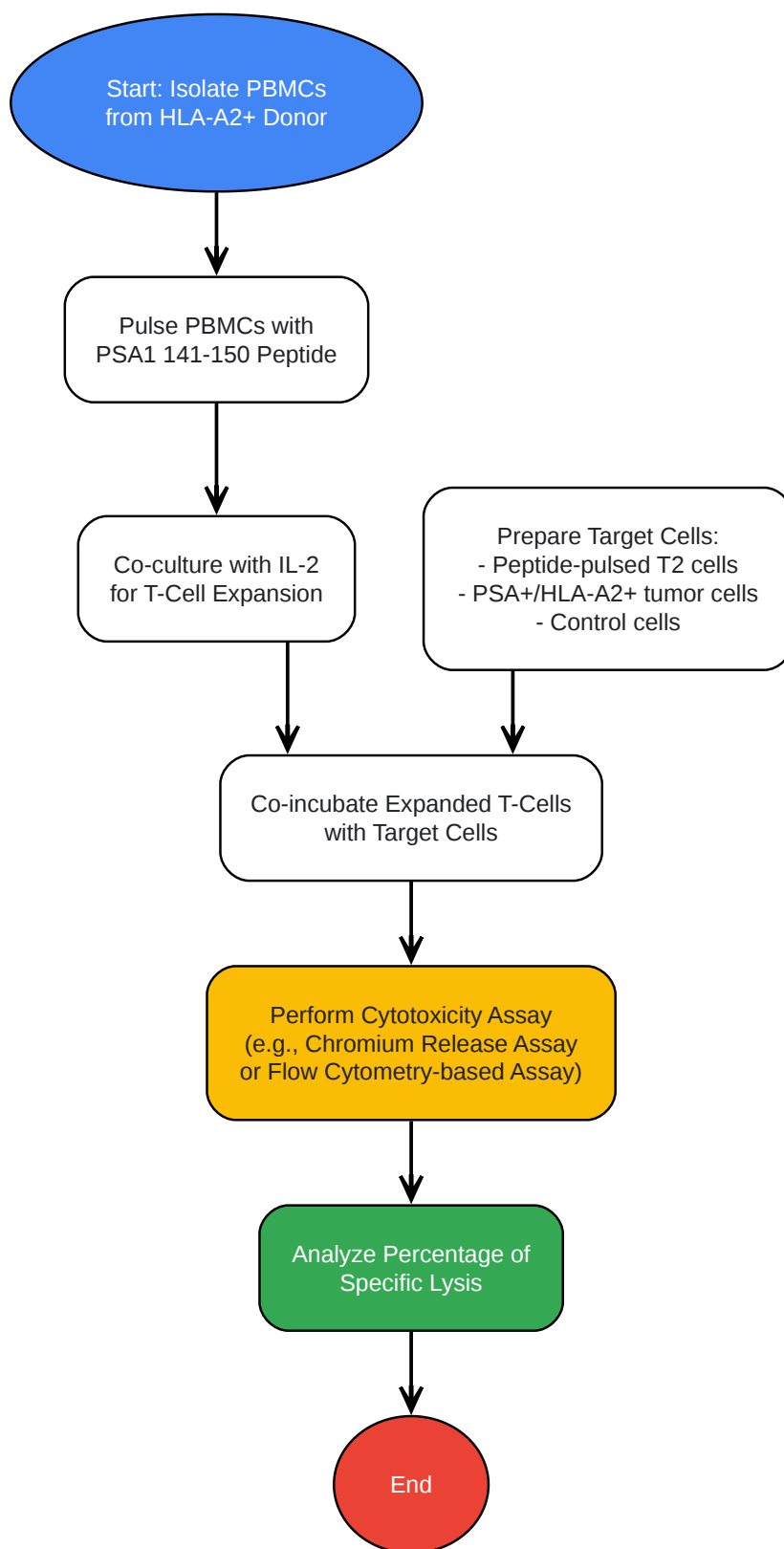
## Biochemical Properties and Formulation

PSA1 141-150 is a decapeptide with the amino acid sequence Phenylalanine-Leucine-Threonine-Proline-Lysine-Lysine-Leucine-Glutamine-Cysteine-Valine. The acetate salt form is a common formulation for synthetic peptides, enhancing their stability and solubility for research and clinical applications.

Property	Description	Reference
Peptide Name	PSA1 141-150	<a href="#">[1]</a>
Alternate Names	PSA-1, PSA-2, PSA-4	<a href="#">[2]</a> <a href="#">[3]</a>
Sequence	FLTPKKLQCV	<a href="#">[2]</a> <a href="#">[4]</a>
Amino Acid Length	10	<a href="#">[1]</a> <a href="#">[2]</a>
HLA Restriction	HLA-A2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Formulation	Acetate salt	Inferred from user request

## Mechanism of Action: Eliciting a Targeted Anti-Tumor Immune Response

The therapeutic potential of **PSA1 141-150 acetate** lies in its ability to act as a T-cell epitope, specifically activating CD8+ cytotoxic T-lymphocytes to recognize and eliminate prostate cancer cells. The proposed mechanism of action is illustrated in the following signaling pathway.



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## References

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)